

Essential Safety and Handling Guide for MD-222, a Potent PROTAC Degradar

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Compound of Interest

Compound Name: MD-222

Cat. No.: B8146292

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For Researchers, Scientists, and Drug Development Professionals: A comprehensive guide to the safe handling, operation, and disposal of the potent PROTAC degrader, **MD-222**.

This document provides critical safety and logistical information for the handling of **MD-222**, a first-in-class, highly potent proteolysis targeting chimera (PROTAC) degrader of Mouse Double Minute 2 homolog (MDM2).^{[1][2]} Given its cytotoxic potential and high potency, stringent adherence to the following protocols is mandatory to ensure personnel safety and prevent environmental contamination.

Hazard Identification and Quantitative Data

MD-222 is a potent compound designed to induce the degradation of the MDM2 protein, a key negative regulator of the p53 tumor suppressor.^{[1][2]} While a specific Safety Data Sheet (SDS) for **MD-222** is not publicly available, data from a structurally similar compound, "PROTAC MDM2 Degradar-2," indicates that it should be handled as a hazardous substance.^[3] The primary risks associated with **MD-222** and similar potent compounds include acute oral toxicity and high aquatic toxicity with long-lasting effects.^[3]

Property	Data	Source
GHS Classification	Acute toxicity, Oral (Category 4)	[3]
Acute aquatic toxicity (Category 1)	[3]	
Chronic aquatic toxicity (Category 1)	[3]	
Molecular Formula	C ₄₈ H ₄₇ Cl ₂ FN ₆ O ₆	
Molecular Weight	893.83 g/mol	
Solubility	Soluble in DMSO	
Storage	Store at -20°C (powder) or -80°C (in solvent)	[1][3]

Personal Protective Equipment (PPE) and Engineering Controls

Due to the potent nature of **MD-222**, a multi-layered approach to PPE and engineering controls is essential to minimize exposure.

Engineering Controls:

- Chemical Fume Hood: All handling of **MD-222** powder and preparation of solutions must be conducted in a certified chemical fume hood to prevent inhalation of aerosols.
- Containment: For procedures with a higher risk of aerosol generation, such as sonication or vortexing, consider using a glove box or other containment enclosure.

Personal Protective Equipment (PPE):

- Gloves: Wear two pairs of nitrile gloves at all times when handling the compound or contaminated surfaces. Change gloves immediately if contaminated.[4]

- Eye Protection: Chemical splash goggles and a face shield are mandatory to protect against splashes and aerosols.[5][6]
- Lab Coat: A dedicated lab coat, preferably a disposable or barrier coat, must be worn and buttoned completely.[6]
- Respiratory Protection: For operations outside of a fume hood or in case of a spill, a NIOSH-approved respirator with appropriate cartridges is required.

Experimental Protocols: Safe Handling and Disposal

Receiving and Storage:

- Upon receipt, inspect the container for any damage or leaks.
- Store **MD-222** in a clearly labeled, sealed container in a designated, secure location at the recommended temperature (-20°C for powder, -80°C for solutions in solvent).[1][3]

Solution Preparation:

- Don all required PPE before entering the designated handling area.
- Perform all operations within a chemical fume hood.
- Carefully weigh the required amount of **MD-222** powder.
- Slowly add the solvent (e.g., DMSO) to the powder to avoid aerosolization.
- Ensure the compound is fully dissolved before use.

Handling:

- Avoid all direct contact with the skin, eyes, and clothing.
- Do not eat, drink, or smoke in the laboratory.[3]
- Wash hands thoroughly after handling, even if gloves were worn.[3]

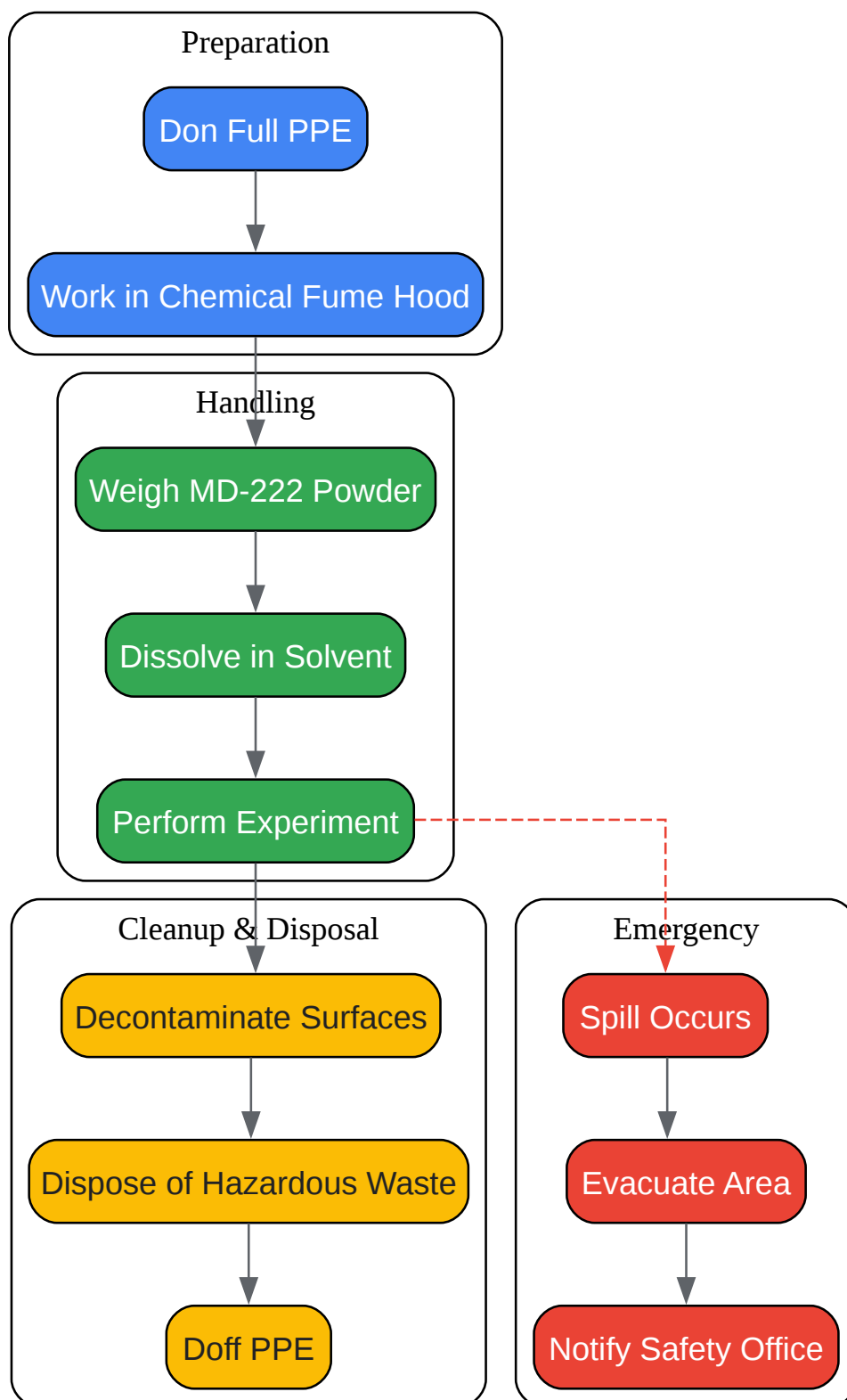
Spill Management:

- Small Spills (in a fume hood):
 - Decontaminate the area with an appropriate solvent (e.g., 70% ethanol).
 - Absorb the spill with an inert material (e.g., vermiculite, sand).
 - Collect the absorbent material in a sealed, labeled hazardous waste container.
- Large Spills (or spills outside a fume hood):
 - Evacuate the area immediately.
 - Alert laboratory personnel and the institutional safety office.
 - Restrict access to the area until it has been decontaminated by trained personnel.

Disposal:

- All waste contaminated with **MD-222**, including empty containers, used PPE, and absorbent materials, must be disposed of as hazardous chemical waste.^[7]
- Follow all institutional, local, and national regulations for hazardous waste disposal.^[7] Do not dispose of **MD-222** down the drain or in general waste.^[7]

Mandatory Visualizations



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